

Application of Withania coagulans Extract in Nanoparticle Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Withacoagin*

CAS No.: *119539-81-0*

Cat. No.: *B15563529*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The field of nanotechnology has witnessed a surge in the development of green synthesis methods for metallic nanoparticles, owing to their eco-friendly nature and cost-effectiveness. In this context, plant extracts have gained significant attention as bio-factories for the synthesis of nanoparticles, acting as both reducing and capping agents. *Withania coagulans*, a member of the Solanaceae family, is a potent medicinal plant rich in various bioactive compounds, including withanolides such as **withacoagin**. These phytochemicals possess inherent reducing and stabilizing properties that are harnessed for the green synthesis of nanoparticles. This document provides detailed application notes and protocols for the synthesis of silver (AgNPs) and zinc oxide (ZnO NPs) nanoparticles using *Withania coagulans* extract. While the specific application of isolated **withacoagin** in nanoparticle synthesis is not extensively documented, its presence in the extract suggests a significant contribution to the bio-reduction process.

Application Notes

The application of *Withania coagulans* extract in nanoparticle synthesis offers a promising avenue for developing novel therapeutic and diagnostic agents. The synthesized nanoparticles have demonstrated significant biological activities, including antimicrobial, antioxidant, and photocatalytic properties.

Key Applications:

- **Antimicrobial Agents:** Silver nanoparticles synthesized using *Withania coagulans* extract have shown potent antibacterial activity against pathogenic strains like *Klebsiella pneumoniae* and *Salmonella typhi*.^[1] Similarly, zinc oxide nanoparticles have demonstrated efficacy against *Staphylococcus aureus*, *Pseudomonas aeruginosa*, and *Escherichia coli*.
- **Antioxidant Agents:** The nanoparticles exhibit remarkable antioxidant potential, which can be attributed to the phytochemicals capping the nanoparticle surface.^[1]
- **Photocatalytic Agents:** Zinc oxide nanoparticles synthesized using this green method have shown strong catalytic activity in the degradation of organic dyes like rhodamine B, highlighting their potential in environmental remediation.
- **Drug Delivery:** While not extensively explored for *Withania coagulans*-synthesized nanoparticles, the inherent biocompatibility of green-synthesized nanoparticles makes them promising candidates for drug delivery systems. The bioactive surface could also offer synergistic therapeutic effects. Advancements in nanoformulations are seen as a way to bolster the pharmacokinetic parameters of compounds with poor bioavailability.

Experimental Protocols

Protocol 1: Green Synthesis of Silver Nanoparticles (AgNPs) using *Withania coagulans* Leaf Extract

This protocol is adapted from the methodology described by Khan et al. (2025).^[1]

1. Preparation of *Withania coagulans* Aqueous Leaf Extract:

- Collect fresh leaves of *Withania coagulans*.

- Wash the leaves thoroughly with distilled water to remove any dust and contaminants.
- Air-dry the leaves in the shade for 10-15 days and then grind them into a fine powder using a mechanical grinder.
- Add 10 g of the leaf powder to 100 mL of deionized water in a 250 mL Erlenmeyer flask.
- Heat the mixture at 60°C for 1 hour with constant stirring.
- After cooling, filter the extract using Whatman No. 1 filter paper.
- Store the filtrate at 4°C for further use.

2. Synthesis of Silver Nanoparticles:

- Prepare a 1 mM silver nitrate (AgNO_3) solution in deionized water.
- Add the *Withania coagulans* leaf extract to the AgNO_3 solution in a 1:9 ratio (extract: AgNO_3 solution) in an Erlenmeyer flask.
- Heat the reaction mixture at 60°C on a hot plate with continuous stirring for 4 hours.
- Observe the color change of the solution from pale yellow to dark brown, which indicates the formation of silver nanoparticles.
- Monitor the synthesis of AgNPs by periodically recording the UV-Vis absorption spectrum of the solution in the range of 300-700 nm. A surface plasmon resonance (SPR) peak around 420 nm confirms the formation of AgNPs.^[1]

3. Purification of Silver Nanoparticles:

- Centrifuge the reaction mixture at 10,000 rpm for 15 minutes.
- Discard the supernatant and resuspend the pellet in deionized water.
- Repeat the centrifugation and resuspension steps three times to remove any unreacted components.

- Dry the purified AgNP pellet in an oven at 60°C.

4. Characterization of Silver Nanoparticles:

- UV-Vis Spectroscopy: To confirm the formation and stability of AgNPs.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the functional groups of the plant extract responsible for the reduction and capping of AgNPs.
- X-ray Diffraction (XRD): To determine the crystalline nature of the synthesized AgNPs.
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To analyze the morphology, size, and shape of the AgNPs.
- Dynamic Light Scattering (DLS) and Zeta Potential: To determine the size distribution and surface charge of the nanoparticles in a colloidal suspension.

Protocol 2: Green Synthesis of Zinc Oxide Nanoparticles (ZnO NPs) using *Withania coagulans* Leaf Extract

This protocol is adapted from the methodology described by Khan et al. (2023).

1. Preparation of *Withania coagulans* Aqueous and Methanolic Leaf Extract:

- Follow the same procedure as in Protocol 1, Step 1 for the preparation of the aqueous extract.
- For the methanolic extract, use methanol instead of distilled water.

2. Synthesis of Zinc Oxide Nanoparticles:

- Prepare a 0.02 M zinc acetate dihydrate ($\text{Zn}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$) solution.
- Mix 10 mL of the plant extract (either aqueous or methanolic) with the zinc acetate solution.
- Add 1 M NaOH solution dropwise to the mixture to facilitate the formation of ZnO NPs.

- Stir the mixture continuously on a hot plate for 3 hours, which will result in the formation of a white precipitate.

3. Purification of Zinc Oxide Nanoparticles:

- Centrifuge the mixture to separate the ZnO NP precipitate.
- Wash the precipitate with distilled water and then with ethanol to remove impurities.
- Dry the purified ZnO NPs in an oven.

4. Characterization of Zinc Oxide Nanoparticles:

- Utilize the same characterization techniques as mentioned in Protocol 1, Step 4 to analyze the synthesized ZnO NPs.

Data Presentation

Table 1: Physicochemical Properties of Nanoparticles Synthesized using Withania coagulans Extract

Nanoparticle Type	Precursor	Extract Type	Average Size (nm)	Zeta Potential (mV)	SPR Peak (nm)	Reference
Silver (AgNPs)	1 mM AgNO ₃	Aqueous Leaf	26.63	-21.4	420	[1]
Zinc Oxide (ZnO-D)	0.02 M Zn(CH ₃ COO) ₂ ·2H ₂ O	Aqueous Leaf	-	-	-	
Zinc Oxide (ZnO-M)	0.02 M Zn(CH ₃ COO) ₂ ·2H ₂ O	Methanolic Leaf	-	-	-	

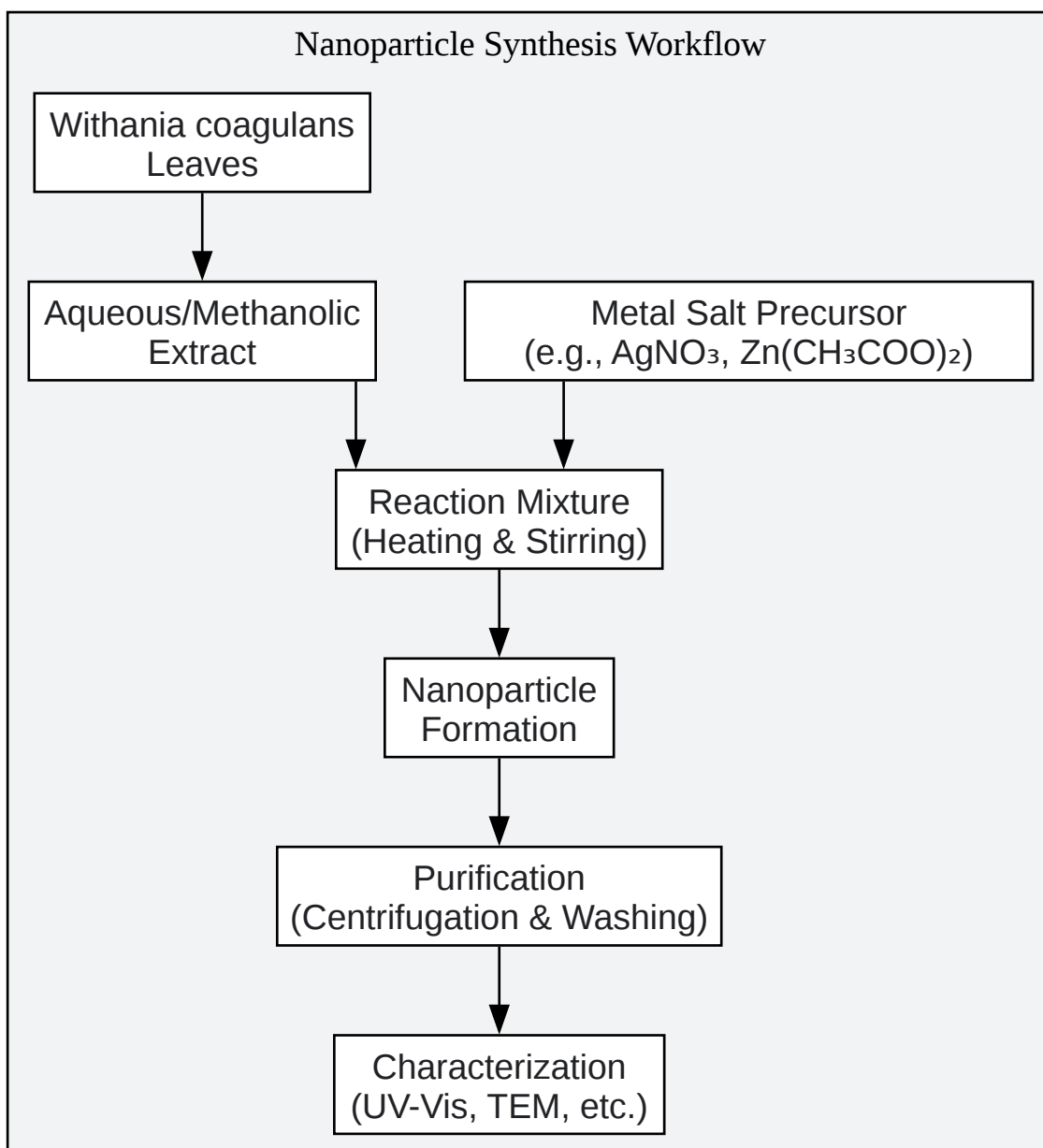
Table 2: Antimicrobial Activity of Nanoparticles Synthesized using Withania coagulans Extract

Nanoparticle Type	Bacterial Strain	Concentration (µg/mL)	Zone of Inhibition (mm)	Reference
Silver (AgNPs)	Klebsiella pneumoniae	25	29 ± 0.01	[1]
Silver (AgNPs)	Salmonella typhi	25	28 ± 1.00	[1]
Zinc Oxide (ZnO-M)	Staphylococcus aureus	-	18	
Zinc Oxide (ZnO-D)	Staphylococcus aureus	-	15	

Visualizations

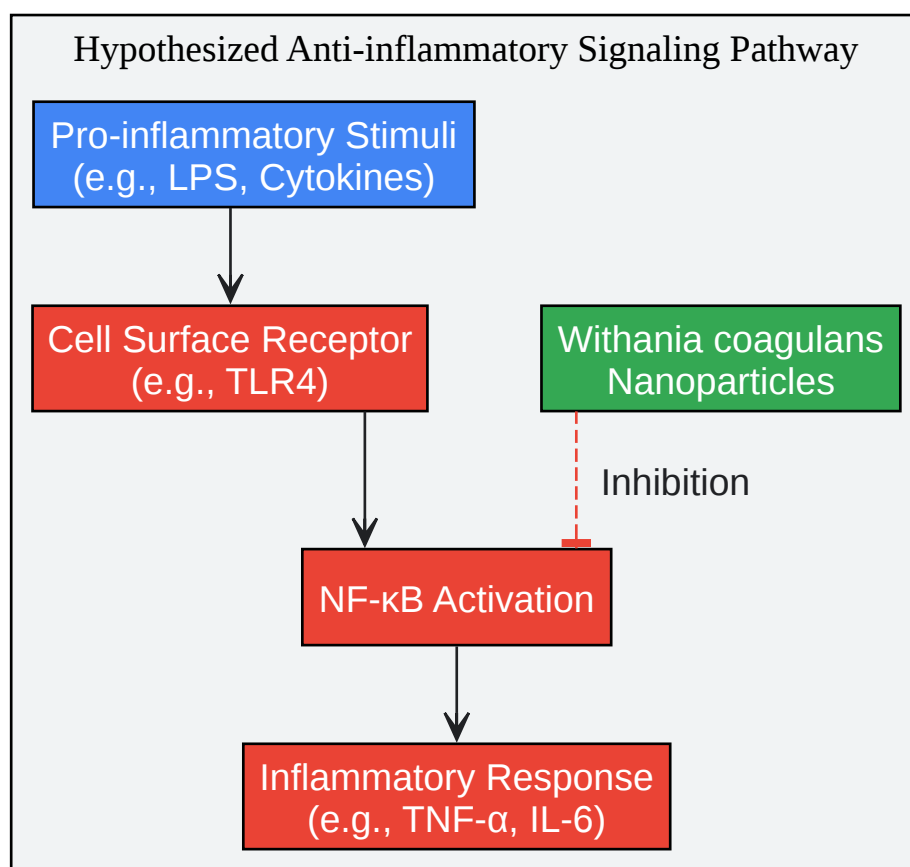
Signaling Pathways and Experimental Workflows

The bioactive compounds in *Withania coagulans*, such as withanolides, are known to modulate various signaling pathways. While the specific pathways affected by nanoparticles synthesized using *Withania coagulans* are a subject for further research, related species like *Withania somnifera* have been shown to influence pathways like NF-κB and JAK/STAT, which are crucial in inflammation and cancer.



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Workflow for the green synthesis of nanoparticles.



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References

- 1. Withania coagulans-mediated green synthesis of silver nanoparticles: characterization and assessment of their phytochemical, antioxidant, toxicity, and antimicrobial activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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